

5-(Bromomethyl)isoquinoline hydrobromide chemical properties

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Compound of Interest

Compound Name: 5-(Bromomethyl)isoquinoline
hydrobromide

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An In-Depth Technical Guide to the Chemical Properties and Applications of **5-(Bromomethyl)isoquinoline Hydrobromide**

For Researchers, Scientists, and Drug Development Professionals

Abstract

5-(Bromomethyl)isoquinoline hydrobromide is a pivotal reagent in modern synthetic chemistry, offering a versatile scaffold for the development of novel therapeutic agents and functional materials. This guide provides a comprehensive technical overview of its core chemical properties, reactivity, and established applications. By delving into the causality behind its synthetic utility and providing actionable experimental protocols, this document serves as an essential resource for professionals in drug discovery and organic synthesis. We will explore its structural significance, reactivity profile, and role as a key building block in the creation of complex molecular architectures, grounded in authoritative references and practical insights.

Introduction: The Strategic Importance of the Isoquinoline Scaffold

The isoquinoline nucleus is a privileged heterocyclic aromatic system found in a vast number of natural alkaloids, such as morphine and papaverine, and is a cornerstone in medicinal

chemistry.[1][2] Its derivatives are integral to a wide array of pharmaceuticals targeting ailments like cancer, respiratory diseases, infections, and neurological disorders.[3] **5-**

(Bromomethyl)isoquinoline hydrobromide emerges as a particularly valuable intermediate, providing a reactive "handle" at the 5-position for strategic molecular elaboration. The presence of the bromomethyl group facilitates a range of chemical transformations, enabling the systematic construction of diverse molecular libraries for drug discovery and material science applications.[4]

Core Chemical and Physical Properties

A thorough understanding of the fundamental properties of **5-(Bromomethyl)isoquinoline hydrobromide** is critical for its effective use in a laboratory setting. These properties dictate storage, handling, and reaction conditions.

Property	Value	Source(s)
CAS Number	586373-76-4	[5]
Molecular Formula	C ₁₀ H ₈ BrN·HBr	[5]
Molecular Weight	301.88 g/mol	[5]
Appearance	Light brown to grey solid	[5]
Purity	≥ 95% (Assay)	[5]
Storage Conditions	Store at 0-8 °C, inert atmosphere	[5][6]

The hydrobromide salt form is frequently employed in research due to its enhanced stability and increased solubility in polar solvents compared to its free base, 5-(bromomethyl)isoquinoline.[4][5] This improved solubility facilitates its handling and use in various reaction media.

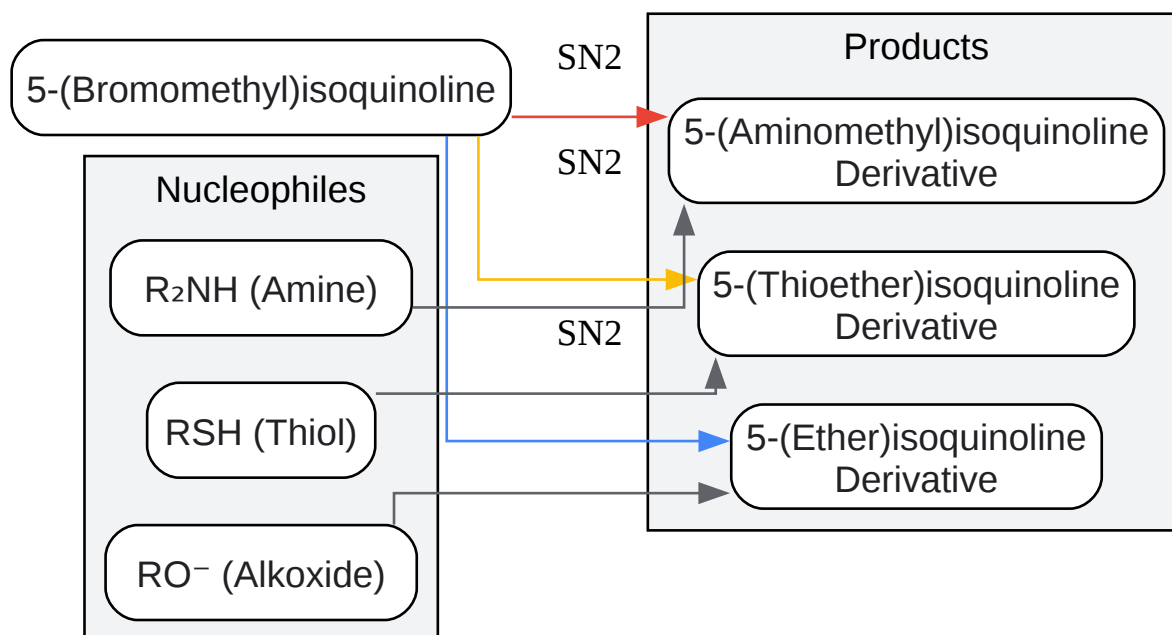
Synthesis and Spectroscopic Characterization

Synthetic Pathway: Wohl-Ziegler Bromination

The synthesis of the free base, 5-(bromomethyl)isoquinoline, is commonly achieved via a radical bromination of 5-methylisoquinoline. The Wohl-Ziegler reaction is a preferred method, utilizing N-Bromosuccinimide (NBS) as the bromine source and a radical initiator like azobisisobutyronitrile (AIBN) or dibenzoyl peroxide (DBPO).[4]

Experimental Protocol: Synthesis of 5-(Bromomethyl)isoquinoline

- **Setup:** In a round-bottom flask equipped with a reflux condenser and magnetic stirrer, dissolve 5-methylisoquinoline in a non-polar solvent such as carbon tetrachloride (CCl₄).
- **Reagent Addition:** Add N-Bromosuccinimide (NBS) (1.1 equivalents) and a catalytic amount of a radical initiator (e.g., AIBN).
- **Reaction:** Heat the mixture to reflux. The reaction progress can be monitored by TLC or GC-MS. The use of NBS is advantageous as it provides a low, constant concentration of bromine, minimizing side reactions.[4]
- **Work-up:** Upon completion, cool the reaction mixture and filter to remove the succinimide byproduct.
- **Purification:** The solvent is removed under reduced pressure, and the resulting crude product can be purified by recrystallization or column chromatography to yield 5-(bromomethyl)isoquinoline.
- **Hydrobromide Salt Formation:** To obtain the hydrobromide salt, the purified free base can be dissolved in an appropriate solvent and treated with a solution of hydrogen bromide.



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